

# Interpreting unexpected results with MAP855

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## Compound of Interest

Compound Name: WAY-855

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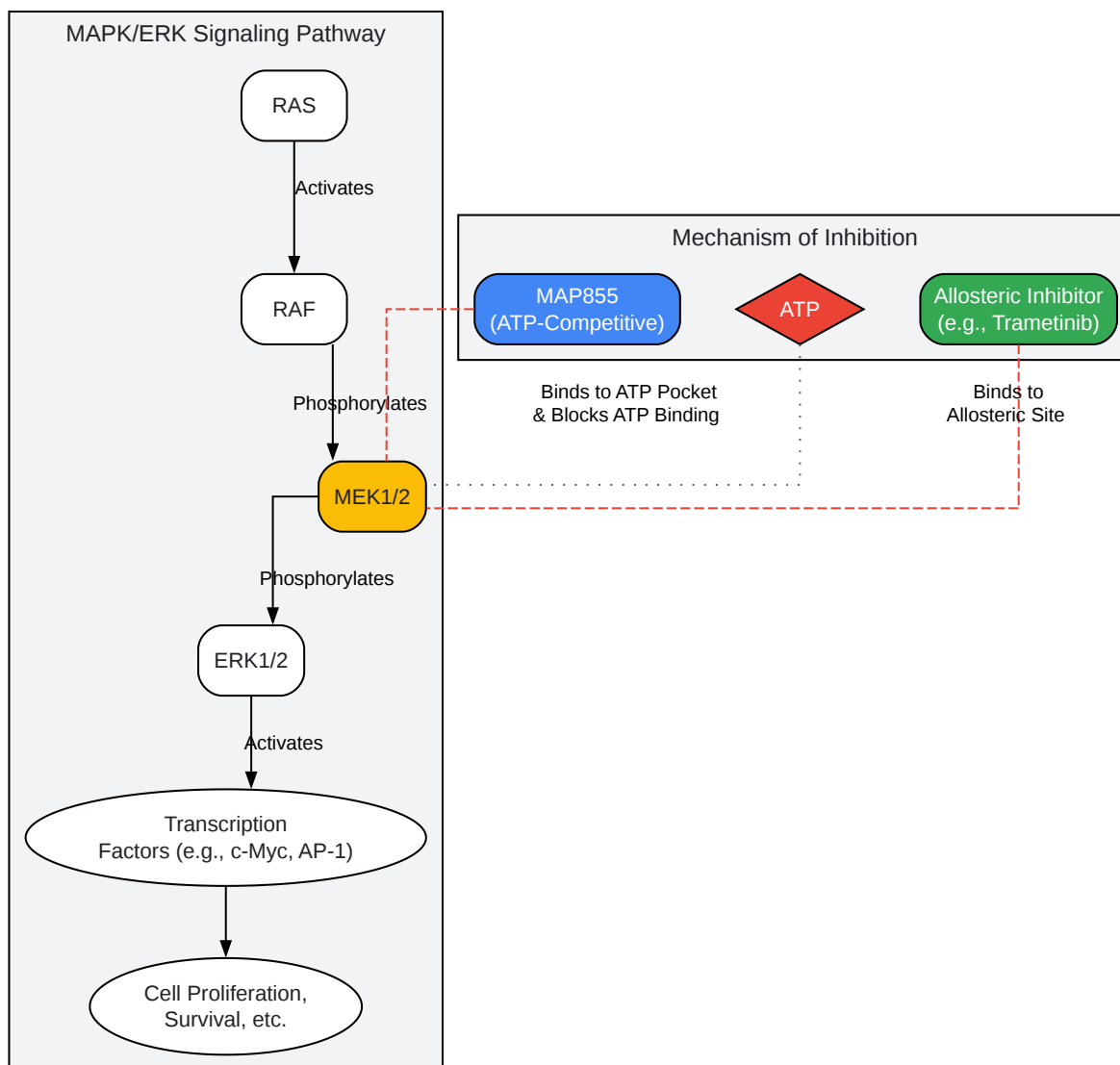
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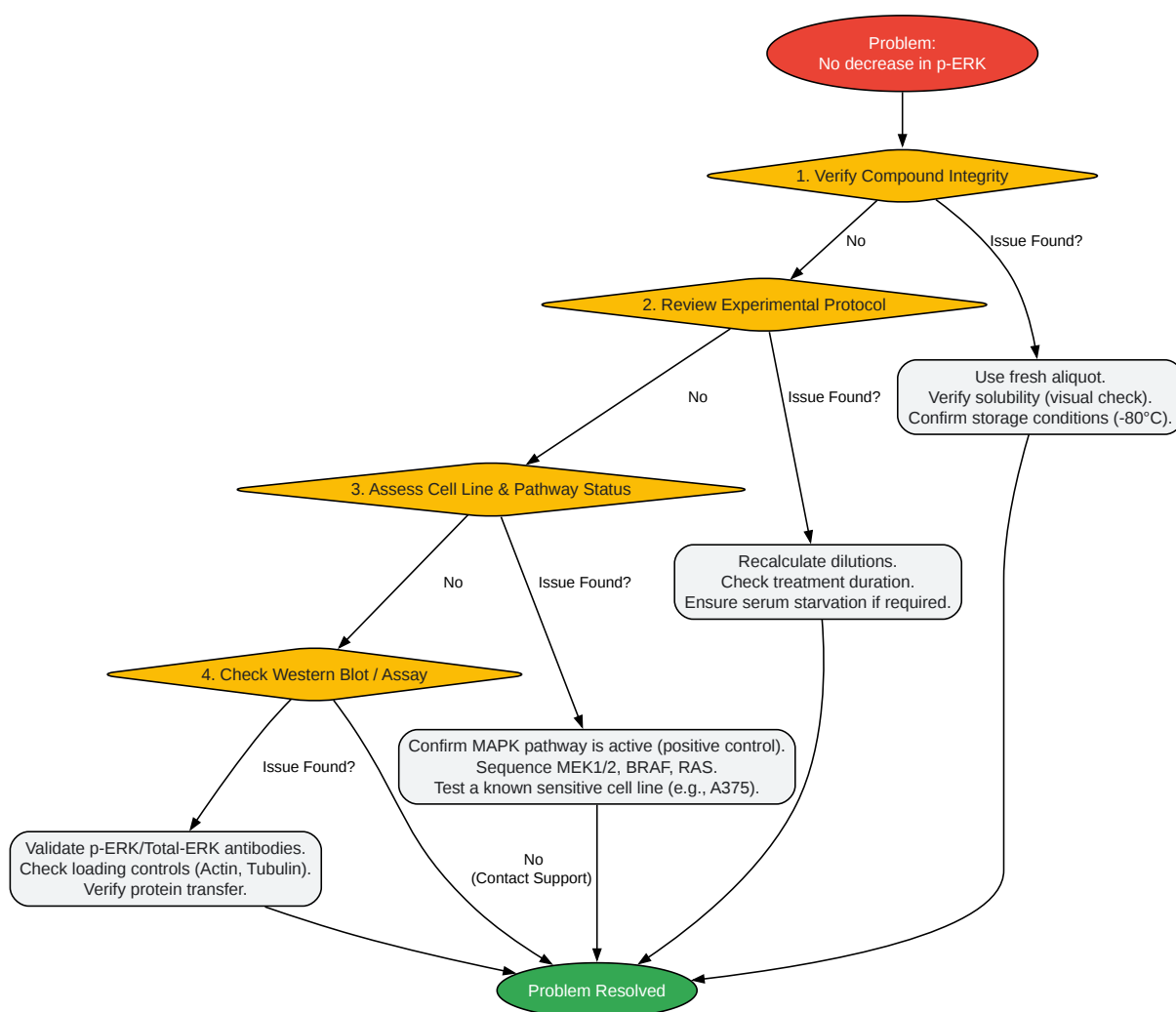
Welcome to the technical support center for MAP855. This guide is designed for researchers, scientists, and drug development professionals to help interpret and troubleshoot unexpected results during experiments with MAP855, a potent and selective ATP-competitive MEK1/2 inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is MAP855 and what is its primary mechanism of action?

MAP855 is a highly potent, selective, and orally active inhibitor of MEK1/2 kinases.<sup>[1][2]</sup> Its mechanism of action is ATP-competitive, meaning it binds to the ATP-binding pocket of the MEK1/2 enzyme, preventing the phosphorylation and subsequent activation of its downstream targets, ERK1/2.<sup>[3][4][5]</sup> This mode of action is distinct from allosteric MEK inhibitors (e.g., trametinib) which bind to a different site on the enzyme.





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